

Essential Safety and Disposal Procedures for T900607

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Compound of Interest

Compound Name: T900607

Cat. No.: B1681203

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **T900607**, identified as a hazardous substance requiring specialized waste management. The information herein is based on established safety protocols for hazardous chemical waste.

Immediate Safety and Handling Precautions

T900607 is classified as a hazardous chemical with the following potential effects:

- Harmful if swallowed, in contact with skin, or if inhaled.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Therefore, appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, must be worn when handling this substance. Work should be conducted in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.

Quantitative Hazard Data

The following table summarizes the hazard classifications for **T900607**.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Data sourced from Safety Data Sheet for a chemically related product.

Step-by-Step Disposal Protocol

The disposal of **T900607** must be managed through your institution's Environmental Health and Safety (EHS) program as hazardous waste.^[1] Do not dispose of this chemical in the regular trash or down the sanitary sewer.^{[1][2]}

1. Waste Collection and Containment:

- Collect waste **T900607**, including any contaminated materials (e.g., pipette tips, weighing boats), in a designated and compatible hazardous waste container.^{[3][4]} Plastic containers are often preferred to glass to minimize the risk of breakage.^[1]
- Ensure the container is in good condition, with no leaks or cracks, and has a secure, tight-fitting lid.^[4]
- Do not overfill the container; leave at least one inch of headspace to allow for expansion.

2. Labeling:

- Clearly label the waste container with the words "Hazardous Waste".^{[1][4]}
- The label must include the full chemical name: "2-[(6-chloro-4-ethyl-2-oxo-1-benzopyran-7-yl)oxy]-N-(2-hydroxy-2-phenylethyl)acetamide". Avoid using abbreviations or chemical formulas.^[1]
- Indicate the date when the waste was first added to the container and the location of generation (e.g., lab room number).^[1]

3. Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^{[3][5]}
- Segregate the waste from incompatible materials. For instance, store it separately from strong acids and bases.^[5]
- The storage area should be secure and inspected regularly for any signs of leakage.^[5]

4. Disposal of Empty Containers:

- Empty containers that held **T900607** must also be treated as hazardous waste unless properly decontaminated.
- To decontaminate, triple-rinse the container with a suitable solvent capable of removing the chemical residue.^[4]
- Collect the rinsate (the solvent used for rinsing) as hazardous waste and add it to your designated liquid hazardous waste container.^[4]
- After triple-rinsing and air-drying, the container may be disposed of in the regular trash, provided all labels are defaced or removed.^[4]

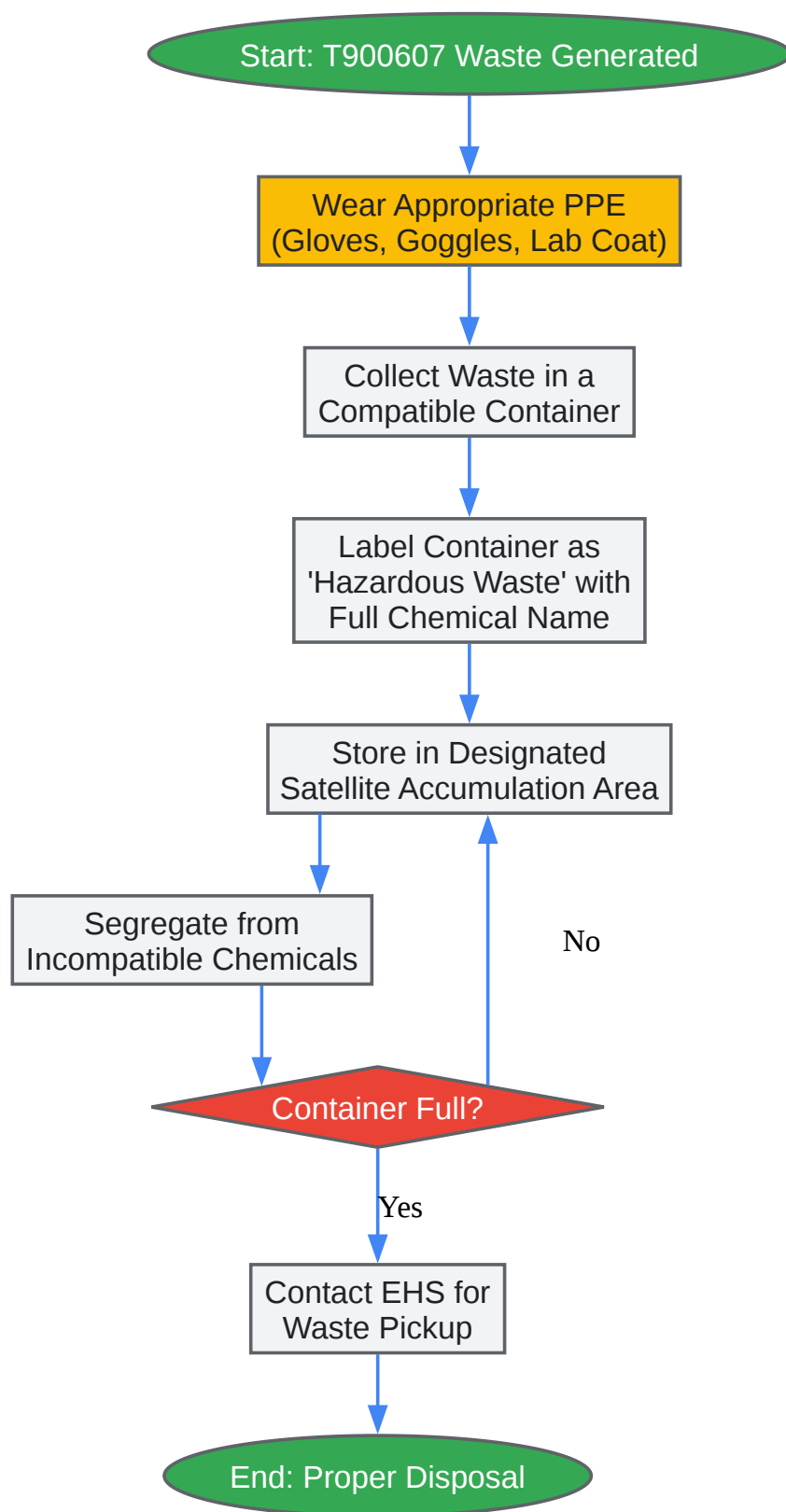
5. Arranging for Pickup:

- Once the waste container is full or ready for disposal, contact your institution's EHS office to schedule a waste pickup.^{[1][3]}

- Follow your institution's specific procedures for requesting a pickup, which may involve completing a hazardous waste disposal form.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **T900607**.



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Caption: Workflow for the safe disposal of **T900607**.

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References

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